

An In-depth Technical Guide to 1,2-Dibromobutane (CAS: 533-98-2)

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Compound of Interest

Compound Name: 1,2-Dibromobutane

Cat. No.: B1584511

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,2-dibromobutane** (CAS Number: 533-98-2), a versatile dihaloalkane intermediate with significant applications in organic synthesis. This document details its physicochemical properties, spectroscopic profile, and key chemical reactions. Furthermore, it offers detailed experimental protocols for its synthesis and common transformations, including nucleophilic substitution, elimination, and Grignard reactions. Safety and handling information are also included to ensure its proper use in a laboratory setting. The guide is intended to be a valuable resource for researchers and professionals in chemistry and drug development.

Chemical and Physical Properties

1,2-Dibromobutane is a colorless to pale yellow liquid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H8Br2	[2][3][4]
Molecular Weight	215.91 g/mol	[2][5]
CAS Number	533-98-2	[2][5]
Appearance	Colorless to slightly pale-yellow liquid	[1]
Boiling Point	166 °C	[3][4]
59-60 °C at 20 mmHg	[5][6]	
Melting Point	-65.4 °C	[2][4]
Density	1.789 g/mL at 25 °C	[5][6]
Refractive Index	n _{20/D} 1.5141	[5]
Solubility	Insoluble in water; miscible with alcohol and ether.[5][7]	
Flash Point	113 °C (235.4 °F) - closed cup	[5]

Spectroscopic Data

The structural identification of **1,2-dibromobutane** is supported by various spectroscopic techniques.

Technique	Data Summary
^1H NMR	Spectra available in databases such as ChemicalBook.[8]
^{13}C NMR	Spectra available in databases such as SpectraBase.[9]
IR Spectroscopy	Infrared spectra are available in the NIST Chemistry WebBook[10] and SpectraBase[9].
Mass Spectrometry	Mass spectral data can be found in databases like SpectraBase.[9]

Synthesis of 1,2-Dibromobutane From But-1-ene

A common and direct method for the synthesis of **1,2-dibromobutane** is the electrophilic addition of bromine to but-1-ene.



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Synthesis of **1,2-dibromobutane** from but-1-ene.

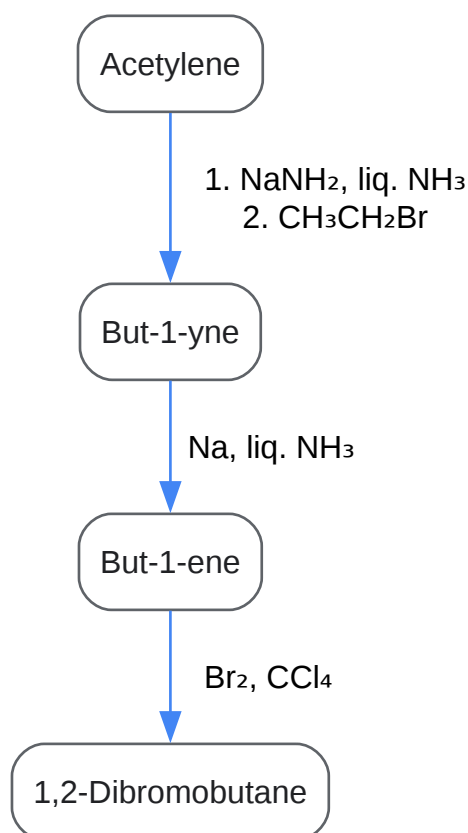
Experimental Protocol:

- **Reaction Setup:** In a fume hood, dissolve but-1-ene (1 equivalent) in a suitable inert solvent such as dichloromethane or carbon tetrachloride in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. Cool the flask in an ice bath.
- **Addition of Bromine:** Slowly add a solution of bromine (1 equivalent) in the same solvent to the stirred solution of but-1-ene from the dropping funnel. The characteristic red-brown color of bromine should disappear as it reacts.

- **Reaction Monitoring:** Monitor the reaction by observing the disappearance of the bromine color.
- **Work-up:** Once the reaction is complete, wash the organic layer with a saturated aqueous solution of sodium thiosulfate to remove any unreacted bromine, followed by washing with water and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield crude **1,2-dibromobutane**. Further purification can be achieved by distillation.

From Acetylene

A multi-step synthesis starting from acetylene can also be employed to produce **1,2-dibromobutane**.^[11]



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Multi-step synthesis of **1,2-dibromobutane** from acetylene.

Experimental Protocol:

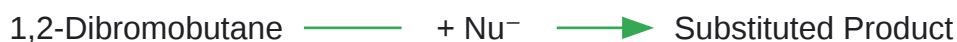
- **Formation of But-1-yne:** In a three-necked flask equipped with a condenser and a dropping funnel, prepare a solution of sodium amide in liquid ammonia. Bubble acetylene gas through the solution to form sodium acetylide. Then, slowly add bromoethane to the reaction mixture to yield but-1-yne.
- **Reduction to But-1-ene:** Dissolve the obtained but-1-yne in liquid ammonia and add sodium metal in small portions until a persistent blue color is observed, indicating the complete reduction to but-1-ene.
- **Bromination to 1,2-Dibromobutane:** Isolate the but-1-ene and perform bromination as described in section 3.1.

Key Chemical Reactions

1,2-Dibromobutane is a versatile reagent in organic synthesis, primarily undergoing nucleophilic substitution and elimination reactions.[12]

Nucleophilic Substitution

The bromine atoms in **1,2-dibromobutane** can be displaced by a variety of nucleophiles to introduce different functional groups.



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General scheme for nucleophilic substitution on **1,2-dibromobutane**.

Experimental Protocol (Example with Sodium Azide):

- **Reaction Setup:** In a round-bottom flask, dissolve **1,2-dibromobutane** (1 equivalent) in a polar aprotic solvent such as dimethylformamide (DMF).
- **Addition of Nucleophile:** Add sodium azide (2.2 equivalents) to the solution and heat the mixture with stirring.

- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and pour it into water. Extract the product with a suitable organic solvent like diethyl ether.
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography.

Elimination Reactions

Treatment of **1,2-dibromobutane** with a strong base typically leads to elimination reactions, forming alkenes. The use of excess strong base can lead to the formation of alkynes. For instance, reaction with excess sodium amide can produce 1-bromo-1-butene.^[13]



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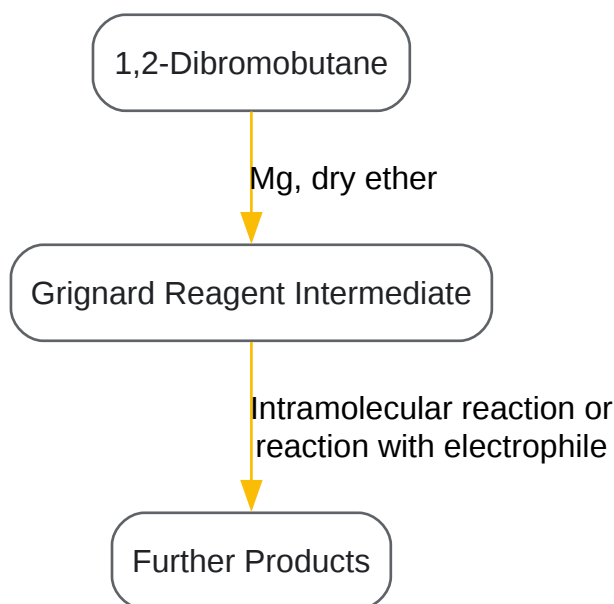
Elimination reaction of **1,2-dibromobutane**.

Experimental Protocol (Example with Potassium Hydroxide):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve **1,2-dibromobutane** (1 equivalent) in ethanol.
- **Addition of Base:** Add a concentrated solution of potassium hydroxide in ethanol to the flask.
- **Reaction:** Heat the mixture to reflux and stir for several hours.
- **Work-up:** After cooling, pour the reaction mixture into water and extract the product with a low-boiling organic solvent (e.g., pentane).
- **Purification:** Wash the organic extract with water, dry over a suitable drying agent, and carefully remove the solvent. The product distribution can be analyzed by gas chromatography.

Grignard Reaction

The bromine atoms in **1,2-dibromobutane** can react with magnesium to form Grignard reagents, which are powerful nucleophiles for carbon-carbon bond formation.[12] However, the presence of two bromine atoms can lead to intramolecular reactions. Reaction with zinc can lead to 1-butene.[14]



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Formation of a Grignard reagent from **1,2-dibromobutane**.

Experimental Protocol:

- **Reaction Setup:** All glassware must be rigorously dried. In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
- **Initiation:** Add a small crystal of iodine to activate the magnesium. Add a small amount of a solution of **1,2-dibromobutane** in anhydrous diethyl ether from the dropping funnel. The reaction may need to be initiated by gentle warming.
- **Addition:** Once the reaction starts (indicated by bubbling and a cloudy appearance), add the remaining **1,2-dibromobutane** solution dropwise at a rate that maintains a gentle reflux.

- **Reaction Completion:** After the addition is complete, continue to stir the mixture until the magnesium is consumed. The resulting Grignard reagent solution should be used immediately in subsequent reactions.

Applications in Drug Development and Organic Synthesis

1,2-Dibromobutane serves as a valuable building block in the synthesis of a variety of organic molecules.^[12] Its difunctional nature allows for the construction of cyclic compounds and the introduction of two functional groups. In the pharmaceutical industry, it can be used as an intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).^{[7][15]} For instance, it is used in the production of some anti-cancer drugs, sedatives, and muscle relaxants.^[7] It also finds application in the agrochemical industry for the synthesis of insecticides and herbicides.^[7]

Safety and Handling

1,2-Dibromobutane is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard	Description
Health Hazards	Harmful if swallowed, in contact with skin, or if inhaled. ^[1] Causes skin and serious eye irritation. ^[1] May cause respiratory irritation. ^[16]
Flammability	Combustible liquid. ^[16]
Incompatibilities	Strong oxidizing agents and strong bases. ^[17]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye protection, and a face shield. ^[17] Use in a well-ventilated area or with a suitable respirator. ^[16]
Storage	Store in a cool, dry, and well-ventilated place away from incompatible materials. ^[16]
Disposal	Dispose of as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

1,2-Dibromobutane is a versatile and reactive chemical intermediate with significant utility in organic synthesis. Its ability to undergo a range of chemical transformations makes it a valuable tool for the construction of complex molecules in various fields, including drug discovery and materials science. Proper understanding of its properties, reaction protocols, and safety measures is essential for its effective and safe utilization in the laboratory.

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